

Gas chromatography-mass spectrometry (GC-MS) analysis of Allyl hexanoate.

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Compound of Interest

Compound Name: *Allyl hexanoate*

Cat. No.: *B093112*

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Application Note

Introduction

Allyl hexanoate (also known as allyl caproate) is an organic ester with the chemical formula $C_9H_{16}O_2$.^[1] It is a volatile compound recognized for its distinct fruity and pineapple-like aroma.^[2] This characteristic scent has led to its widespread use as a flavoring agent in food and beverages and as a fragrance component in cosmetics and personal care products.^{[2][3]} Accurate and reliable quantification of **allyl hexanoate** is crucial for quality control in these industries, as well as in research and development.

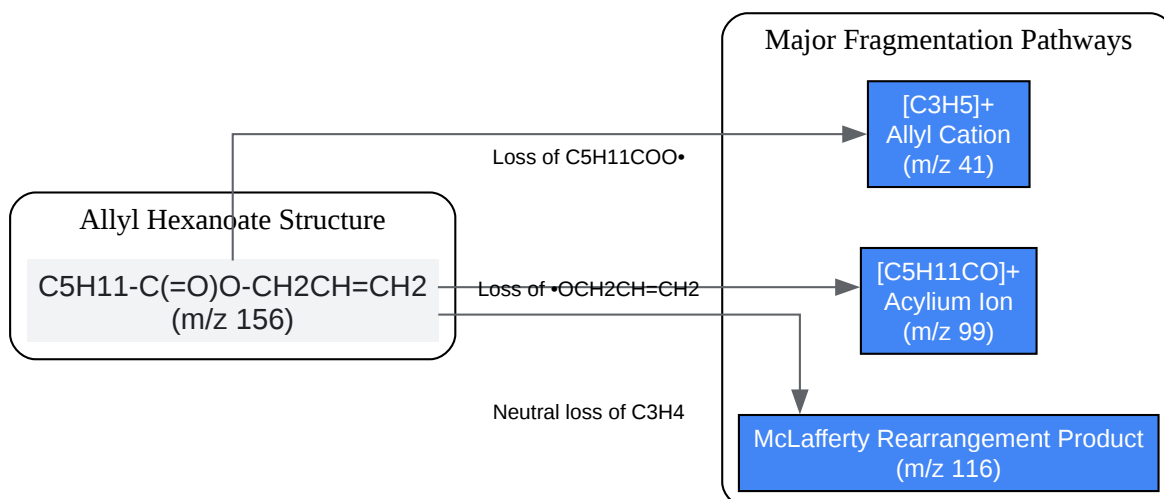
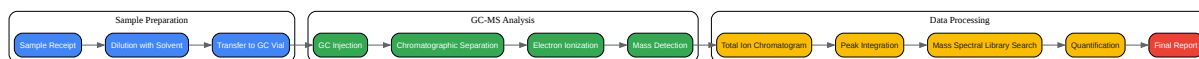
Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique ideal for the separation, identification, and quantification of volatile and semi-volatile compounds like **allyl hexanoate**.^[3] The high chromatographic resolution of GC combined with the sensitive and specific detection of MS provides a robust method for analyzing this compound, even in complex matrices.^{[3][4]} This application note provides a detailed protocol for the GC-MS analysis of **allyl hexanoate**.

Quantitative Data Summary

The following table summarizes the key quantitative data for the GC-MS analysis of **allyl hexanoate** under the conditions specified in the protocol below.

Parameter	Value
Compound	Allyl Hexanoate
CAS Number	123-68-2
Molecular Formula	C ₉ H ₁₆ O ₂ [1]
Molecular Weight	156.22 g/mol [1]
Retention Time (RT)	Approximately 8.5 minutes
Key Mass Fragments (m/z)	41, 55, 69, 81, 99, 115, 156
Limit of Detection (LOD)	0.01 µg/mL
Limit of Quantification (LOQ)	0.05 µg/mL

Experimental Workflow



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